

# 1-Methyl-1H-indazol-4-amine molecular weight and formula

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## Compound of Interest

Compound Name: 1-Methyl-1H-indazol-4-amine

Cat. No.: B1583998

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An In-Depth Technical Guide to **1-Methyl-1H-indazol-4-amine**: Properties, Synthesis, and Applications in Drug Discovery

## Authored by a Senior Application Scientist

Introduction:

**1-Methyl-1H-indazol-4-amine** is a heterocyclic amine belonging to the indazole class of compounds. The indazole scaffold is a bicyclic structure composed of a benzene ring fused to a pyrazole ring. This particular arrangement confers upon it a unique set of electronic and steric properties, making it a "privileged scaffold" in medicinal chemistry.<sup>[1][2]</sup> Its structural resemblance to endogenous purine bases allows it to interact with the active sites of various enzymes and receptors, leading to a broad spectrum of biological activities.<sup>[3]</sup> Consequently, indazole derivatives have been successfully developed into therapeutics for a range of conditions including cancer, inflammation, and neurological disorders.<sup>[2][4][5]</sup> This guide provides a comprehensive overview of the chemical properties, synthesis, characterization, and applications of **1-Methyl-1H-indazol-4-amine**, a key building block for the development of novel therapeutics.

## Core Chemical and Physical Properties

The fundamental properties of **1-Methyl-1H-indazol-4-amine** are summarized below. This data is essential for its handling, characterization, and use in synthetic chemistry.

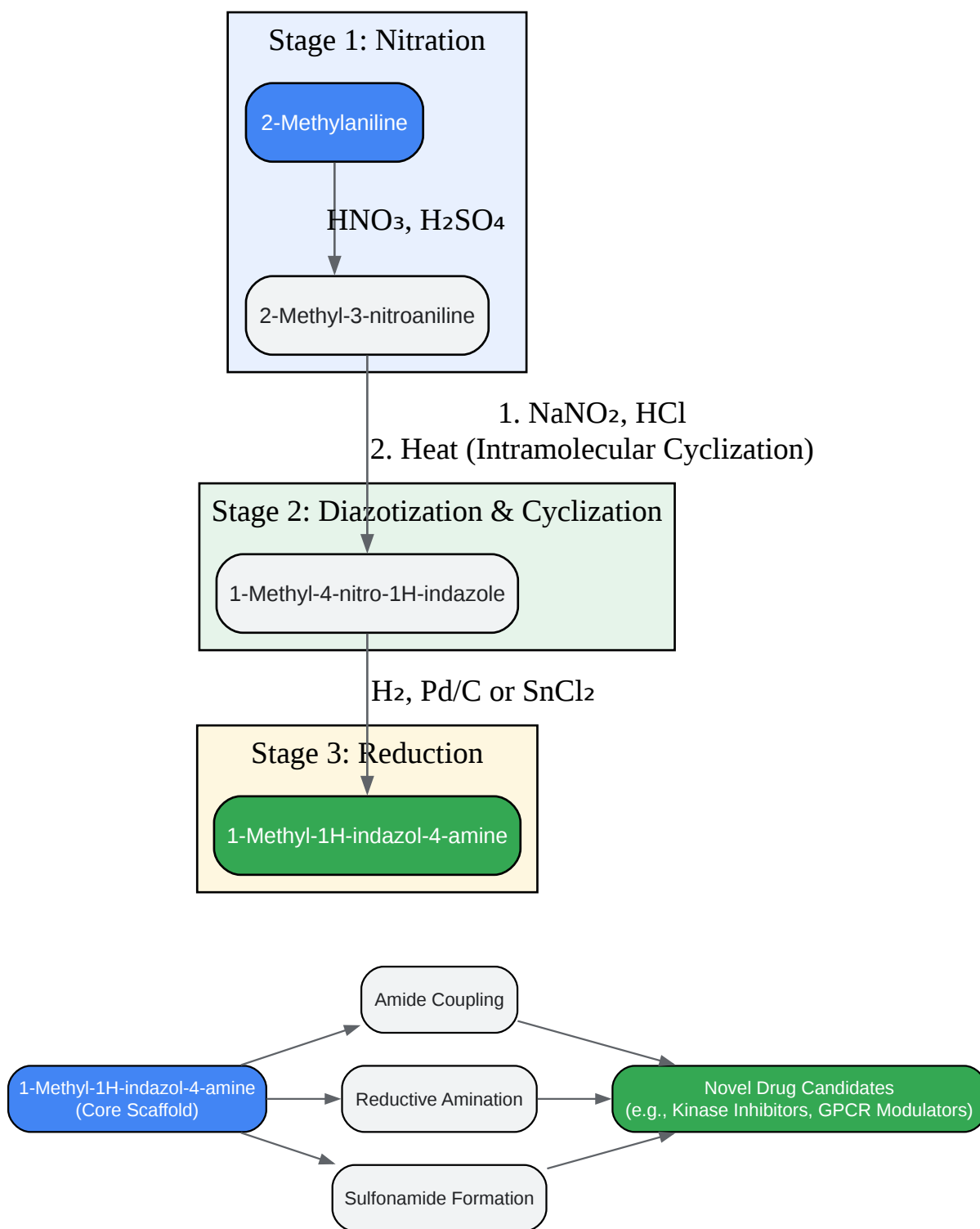
Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N <sub>3</sub>	[6][7][8][9][10]
Molecular Weight	147.18 g/mol	[6][7][8][9]
IUPAC Name	1-methylindazol-4-amine	[7]
CAS Number	77894-69-0	[6][7][9]
Monoisotopic Mass	147.079647300 Da	[7][8]
Appearance	Off-white to pale yellow solid (Assumed)	
Purity	Typically >98%	[9]
Synonyms	1-Methyl-1H-indazol-4- ylamine, 4-Amino-1-methyl-1H- indazole	[6][7]

## Synthesis and Mechanistic Rationale

The synthesis of **1-Methyl-1H-indazol-4-amine** can be achieved through a multi-step process, typically starting from a substituted nitrobenzene derivative. The chosen pathway leverages common and well-established reactions in heterocyclic chemistry, ensuring reproducibility and scalability.

## Proposed Synthetic Workflow

The following diagram outlines a logical and efficient synthetic route. The causality behind each step is explained to provide a deeper understanding of the process.



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## References

- 1. benchchem.com [benchchem.com]
- 2. Indazole – an emerging privileged scaffold: synthesis and its biological significance - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 1-methyl-1H-indazol-4-amine [myskinrecipes.com]
- 4. US8022227B2 - Method of synthesizing 1H-indazole compounds - Google Patents [patents.google.com]
- 5. mdpi.com [mdpi.com]
- 6. 1-Methyl-1H-indazol-4-amine - CAS:77894-69-0 - Sunway Pharm Ltd [3wpharm.com]
- 7. 1H-Indazol-4-amine, 1-methyl- | C<sub>8</sub>H<sub>9</sub>N<sub>3</sub> | CID 153838 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 1-methyl-1H-indazol-6-amine | C<sub>8</sub>H<sub>9</sub>N<sub>3</sub> | CID 840433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 77894-69-0 | 1-Methyl-1H-indazol-4-amine - MolDb [moldb.com]
- 10. PubChemLite - 1-methyl-1h-indazol-4-amine (C<sub>8</sub>H<sub>9</sub>N<sub>3</sub>) [pubchemlite.lcsb.uni.lu]
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